

# Chemical formula and molecular weight of Hexadecyltrimethylammonium Bromide-d42

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## Compound of Interest

Compound Name: *Hexadecyltrimethylammonium  
Bromide-d42*

Cat. No.: *B568868*

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## An In-Depth Technical Guide to Hexadecyltrimethylammonium Bromide-d42

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical data on **Hexadecyltrimethylammonium Bromide-d42**, a deuterated form of the common cationic surfactant.

## Physicochemical Properties

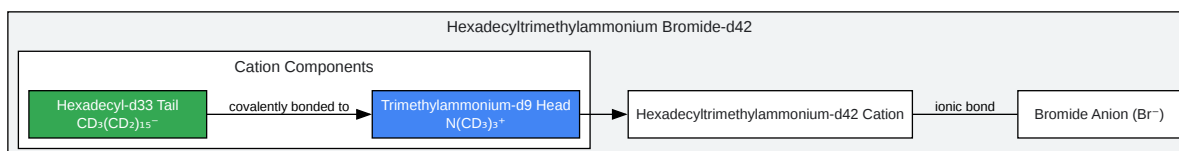
**Hexadecyltrimethylammonium Bromide-d42** is a labeled variant of Cetyltrimethylammonium Bromide (CTAB), where the hydrogen atoms have been replaced with deuterium. This isotopic labeling is particularly useful in various analytical techniques, including biomolecular NMR.<sup>[1]</sup>

Below is a summary of its key identifiers and properties.

Property	Value
Chemical Formula	$C_{19}D_{42}N \cdot Br$ <sup>[2]</sup> or $CD_3(CD_2)_{15}N(Br)(CD_3)_3$ <sup>[1]</sup>
Molecular Weight	406.71 g/mol <sup>[1][2]</sup>
CAS Number	907216-28-8 <sup>[1]</sup>

## Molecular Structure Overview

The structure of **Hexadecyltrimethylammonium Bromide-d42** consists of a long hydrophobic tail and a hydrophilic head. This amphipathic nature is central to its function as a surfactant. The following diagram illustrates the logical relationship between the core components of the molecule.



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Logical structure of **Hexadecyltrimethylammonium Bromide-d42**.

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## References

- 1. Hexadecyltrimethylammonium bromide (D<sub>42</sub>, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 2. scbt.com [scbt.com]
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